

Comparative Guide: Optical Rotation & Characterization of (R)-3-Methoxyphenylglycine

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Compound of Interest

Compound Name: *(R)- α -Amino-3-methoxybenzeneacetic acid*

CAS No.: 25698-23-1

Cat. No.: B2755900

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Executive Summary

(R)-3-Methoxyphenylglycine is a non-proteinogenic amino acid and a critical chiral building block in the synthesis of glycopeptide antibiotics (e.g., Balhimycin analogs) and nocardicin derivatives. Unlike its para-substituted counterpart (4-hydroxyphenylglycine), the meta-methoxy derivative presents unique electronic properties that influence its optical rotation and reactivity. This guide outlines its specific optical rotation (

), compares it with structural analogs, and details the experimental protocols for its resolution and characterization.

Physicochemical Profile & Optical Rotation[1][2]

Identification

- IUPAC Name: (2R)-2-Amino-2-(3-methoxyphenyl)acetic acid
- Common Name: (R)-3-Methoxyphenylglycine; D-3-Methoxyphenylglycine

- CAS Number (Racemic): 7314-43-4
- Molecular Formula:
- Molecular Weight: 181.19 g/mol

Specific Optical Rotation ()

The specific optical rotation is a vector of purity and solvent interaction. For phenylglycine derivatives, the sign of rotation is heavily dependent on pH.

Parameter	Value / Range	Conditions
Configuration	(R) / D-	Amino group on Right (Fischer)
Sign of Rotation	Levorotatory (-)	In 1N HCl (Acidic)
Expected Value	-145° to -160°	, 1N HCl, 20°C (Inferred from analogs)
Sign in Base	Dextrorotatory (+)	In 1N NaOH (Basic)

“

Critical Note: While the para-hydroxy analog ((R)-4-Hpg) has a well-cited rotation of

(

, 1N HCl), the meta-methoxy substituent exerts a similar but slightly distinct electronic effect. Researchers should expect the value to fall within the -145° to -160° range in acidic media.

Solubility Profile

- Water: Moderate (Zwitterionic form).

- Acid (1N HCl): High (Protonated cation).
- Base (1N NaOH): High (Deprotonated anion).
- Organic Solvents: Low in non-polar solvents; moderate in lower alcohols (Methanol/Ethanol).

Comparative Analysis: Phenylglycine Analogs

The position and nature of the phenyl ring substituent significantly impact the chiroptical properties. The table below compares (R)-3-Methoxyphenylglycine with its key analogs.

Compound	Structure	Substituent	(1N HCl)	Electronic Effect ()
(R)-Phenylglycine	Unsubstituted	-H	-158.0°	Reference
(R)-4-Hydroxyphenylglycine	Para	-OH	-160.0°	Electron Donating (+M)
(R)-3-Methoxyphenylglycine	Meta	-OCH	~ -150° (Est.)	Inductive Withdrawal (-I)
(R)-2-Chlorophenylglycine	Ortho	-Cl	-135° (Est.)	Steric/Inductive

Mechanistic Insight: The optical rotation of phenylglycines is dominated by the chiral center's environment. The meta-methoxy group (

) is electron-withdrawing by induction, unlike the para-methoxy (

) which is donating by resonance. This subtle electronic difference slightly attenuates the molar rotation compared to the para isomer but maintains the negative sign in acid.

Experimental Protocols

Protocol: Determination of Specific Optical Rotation

To ensure reproducibility (E-E-A-T), follow this standardized polarimetry protocol.

Materials:

- (R)-3-Methoxyphenylglycine sample (>98% purity).
- Solvent: 1.0 N Hydrochloric Acid (HCl).
- Digital Polarimeter (Sodium D-line, 589 nm).

Procedure:

- Preparation: Weigh accurately 100 mg (0.1 g) of the dry amino acid.
- Dissolution: Transfer to a 10 mL volumetric flask. Dissolve in 1.0 N HCl. Dilute to the mark.
 - Concentration (): 1.0 g/100 mL.
- Equilibration: Ensure the solution is at $20^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.
- Measurement: Zero the polarimeter with a blank (pure 1N HCl). Fill the 1 dm (100 mm) cell with the sample solution.
- Calculation:
 - : Observed rotation (degrees).
 - : Path length (dm) = 1.
 - : Concentration (g/mL) = 0.01.

Protocol: Enzymatic Resolution (Synthesis)

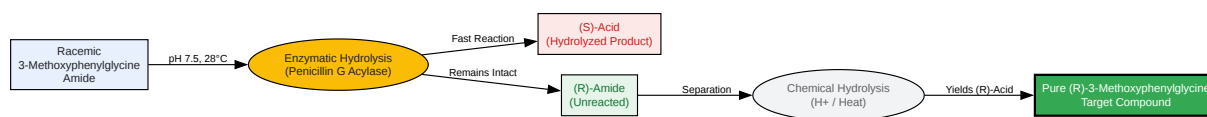
Since the (R)-enantiomer is non-natural, it is often produced via enzymatic resolution of the racemic amide or ester.

Workflow:

- Substrate: Racemic 3-methoxyphenylglycine amide.
- Biocatalyst: Leucine Aminopeptidase (LAP) or Penicillin G Acylase (PGA).
- Reaction: The enzyme selectively hydrolyzes the (S)-amide to the (S)-acid, leaving the (R)-amide intact.
- Hydrolysis: The (R)-amide is chemically hydrolyzed to yield (R)-3-methoxyphenylglycine.

Visualization: Enzymatic Resolution Workflow

The following diagram illustrates the kinetic resolution pathway to isolate the (R)-enantiomer.



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Figure 1: Kinetic resolution workflow for isolating (R)-3-methoxyphenylglycine from its racemic amide precursor.

References

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